

# Proper Disposal of Sodium Fluoroacetate (RCRA Code: P058)

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## *Compound of Interest*

Compound Name: QO 58

Cat. No.: B15623911

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## Essential Safety and Logistical Information for Laboratory Personnel

For researchers, scientists, and drug development professionals, the proper handling and disposal of acutely toxic chemicals is a critical component of laboratory safety. This document provides essential procedural guidance for the safe disposal of Sodium Fluoroacetate, a highly toxic substance regulated under the Resource Conservation and Recovery Act (RCRA) with the hazardous waste code P058. Adherence to these procedures is mandatory to ensure the safety of laboratory personnel and to maintain environmental compliance.

Sodium Fluoroacetate, also known as Compound 1080, is a potent metabolic poison. Due to its extreme toxicity, direct neutralization is not a recommended disposal method. The primary disposal route for this chemical is incineration at a licensed hazardous waste facility. The following procedures detail the necessary steps for preparing this substance for final disposal.

## Immediate Safety and Handling Precautions

Before beginning any procedure involving Sodium Fluoroacetate, it is imperative to consult the Safety Data Sheet (SDS) and be fully familiar with the required personal protective equipment (PPE) and emergency procedures.

### Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.

- Eye Protection: Chemical safety goggles and a face shield must be worn.
- Lab Coat: A lab coat or chemical-resistant apron is required.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. For spill cleanup or situations with potential for aerosolization, a NIOSH-approved respirator is necessary.

## Quantitative Safety Data

The following table summarizes key quantitative safety data for Sodium Fluoroacetate. This information is critical for risk assessment and for understanding the acute toxicity of the compound.

Parameter	Value	Reference(s)
RCRA Hazardous Waste Code	P058	<a href="#">[1]</a>
CAS Number	62-74-8	<a href="#">[2]</a> <a href="#">[3]</a>
OSHA PEL (8-hr TWA)	0.05 mg/m <sup>3</sup>	<a href="#">[4]</a>
NIOSH REL (10-hr TWA)	0.05 mg/m <sup>3</sup>	<a href="#">[4]</a>
NIOSH STEL (15-min)	0.15 mg/m <sup>3</sup>	<a href="#">[4]</a>
NIOSH IDLH	2.5 mg/m <sup>3</sup>	<a href="#">[2]</a>
Human Lethal Dose (Oral)	2-10 mg/kg	<a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Protocol: Preparation for Disposal

The following protocol outlines the steps for preparing waste Sodium Fluoroacetate for collection by a certified hazardous waste disposal service. This procedure does not involve chemical neutralization but focuses on safe containment and labeling.

### Materials:

- Waste Sodium Fluoroacetate (solid or in solution)

- RCRA-compliant hazardous waste container (clearly labeled)
- Absorbent material (e.g., vermiculite)
- Hazardous waste labels
- Personal Protective Equipment (as specified above)

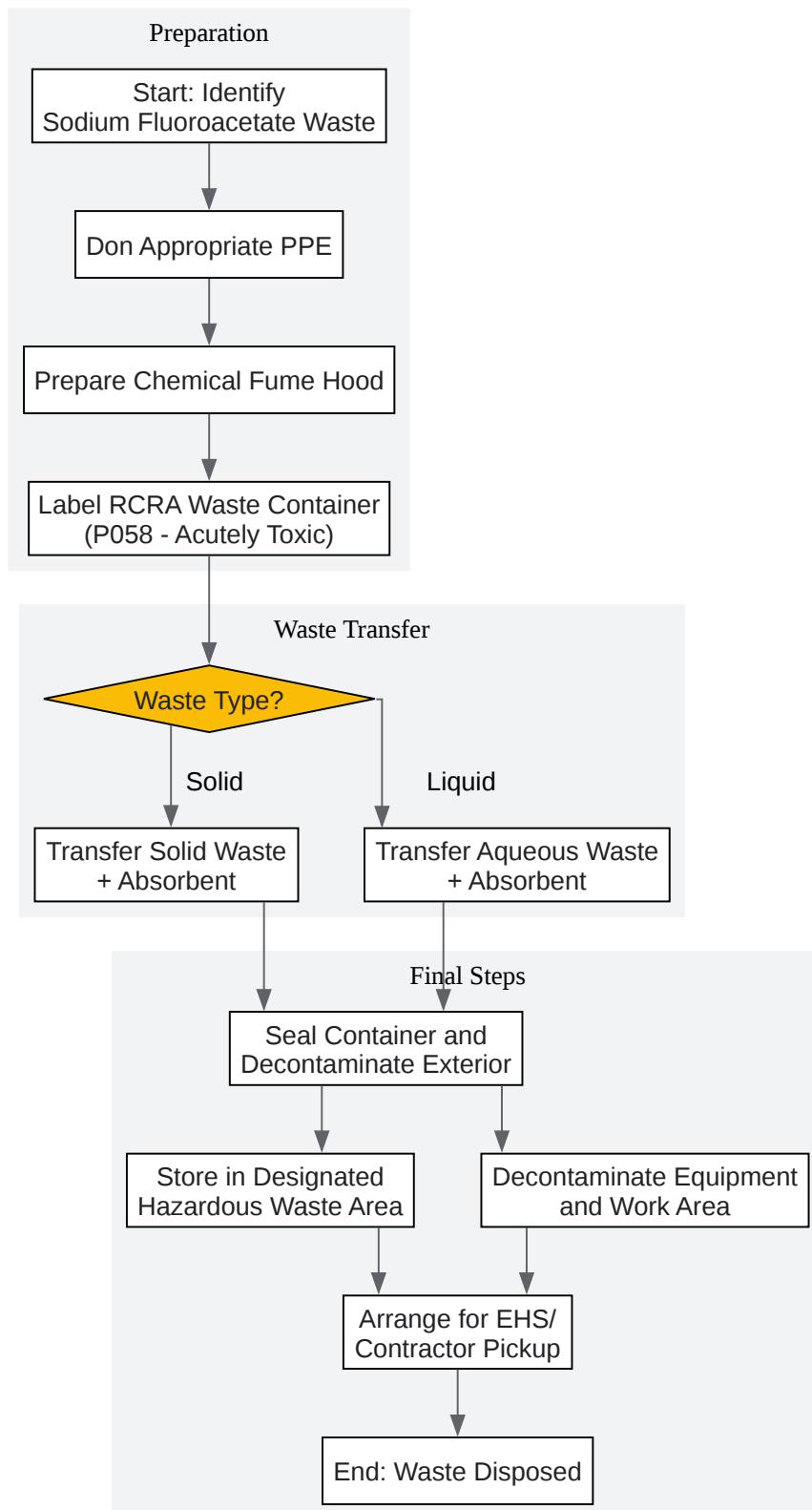
Procedure:

- Work Area Preparation: Ensure the chemical fume hood is operational and the work area is clean and free of incompatible materials.
- Container Preparation:
  - Obtain a designated hazardous waste container that is compatible with Sodium Fluoroacetate.
  - Affix a hazardous waste label to the container. Fill in all required information, including the full chemical name ("Sodium Fluoroacetate"), the RCRA code (P058), and the hazard characteristics (Acutely Toxic).
- Waste Transfer (Solid):
  - Carefully transfer the solid waste Sodium Fluoroacetate into the hazardous waste container.
  - Use tools (spatulas, etc.) that can be decontaminated or disposed of as hazardous waste.
  - Add a sufficient amount of absorbent material, such as vermiculite, to surround the solid waste. This will prevent dispersal of the powder and provide a cushioning layer.
- Waste Transfer (Aqueous Solution):
  - Carefully pour the aqueous solution of Sodium Fluoroacetate into the hazardous waste container.
  - Add absorbent material to the container to absorb the liquid.

- Container Sealing and Storage:
  - Securely seal the lid of the hazardous waste container.
  - Wipe the exterior of the container with a damp cloth to remove any external contamination. Dispose of the cloth as hazardous waste.
  - Store the sealed container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Decontamination:
  - All non-disposable equipment that came into contact with the Sodium Fluoroacetate must be thoroughly decontaminated. Wash with soap and water, followed by several rinses with deionized water. Collect all rinsate as hazardous waste.
  - Wipe down the work surface in the fume hood with soap and water. Dispose of all cleaning materials as hazardous waste.
- Disposal Request:
  - Arrange for pickup of the hazardous waste container by your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.

## Disposal Workflow

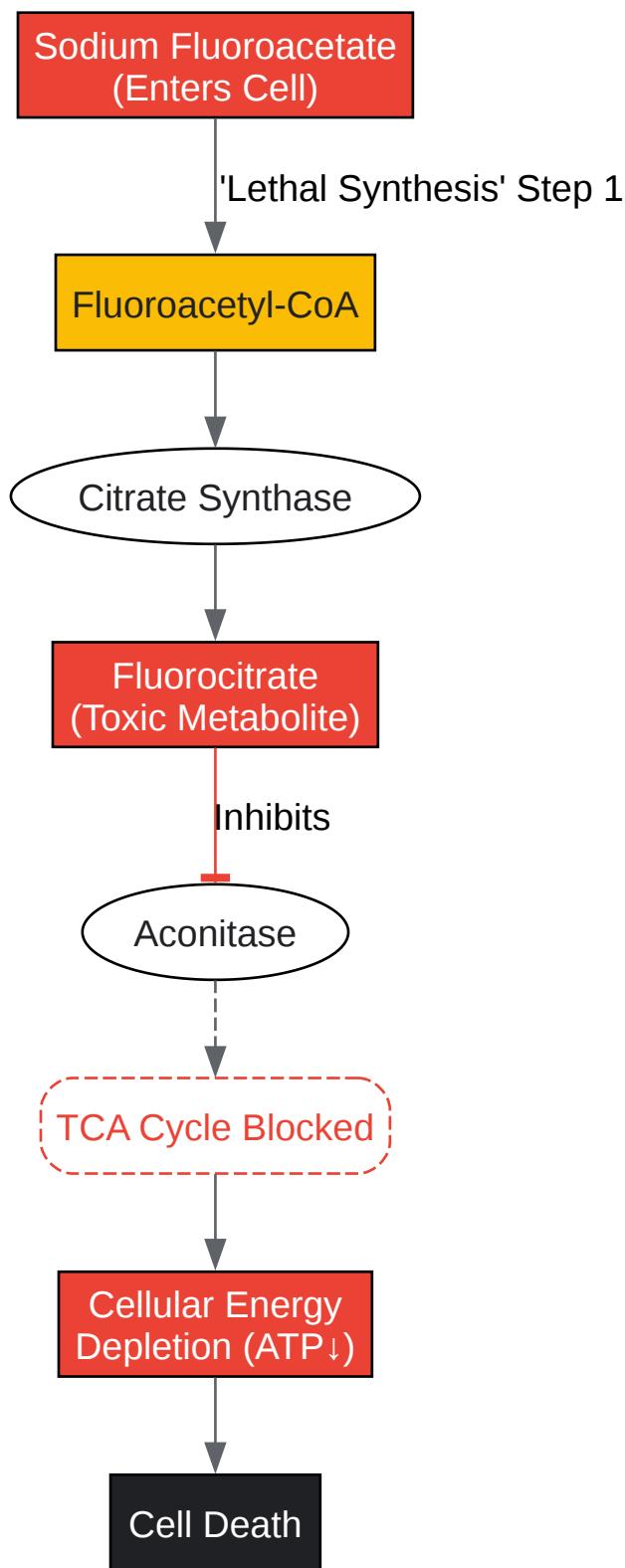
The following diagram illustrates the logical workflow for the proper disposal of Sodium Fluoroacetate.

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Caption: Workflow for the safe handling and preparation of Sodium Fluoroacetate (P058) for disposal.

## Signaling Pathway of Toxicity

To underscore the importance of these safety procedures, the following diagram illustrates the mechanism of action by which Sodium Fluoroacetate exerts its extreme toxicity at the cellular level. This process is often referred to as "lethal synthesis."



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Caption: Mechanism of Sodium Fluoroacetate toxicity via inhibition of the TCA cycle.

By providing this essential safety and logistical information, we aim to empower researchers to manage hazardous chemical waste responsibly, thereby building a culture of safety and trust within the scientific community. Always consult your institution's specific guidelines and EHS office for any additional requirements.

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## References

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